

Application Note: Photoactivated [3+2] Cycloaddition of N-Aryl Cyclopropylamines[1][2] [3]

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Compound of Interest

Compound Name: Cyclopropyl-ethyl-amine oxalate

Cat. No.: B8022727

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Abstract

This application note details the protocol for the visible-light-mediated [3+2] cycloaddition of N-aryl cyclopropylamines with alkenes to synthesize substituted pyrrolidines. Unlike traditional methods requiring harsh oxidants or UV light, this protocol utilizes mild photoredox catalysis to access high-value nitrogen heterocycles.[1] The method exploits the low oxidation potential of N-aryl cyclopropylamines to generate distonic radical cations via Single Electron Transfer (SET), enabling rapid access to complex pyrrolidine scaffolds common in bioactive alkaloids and pharmaceutical agents.

Introduction & Scientific Rationale

The Synthetic Challenge

Pyrrolidines are ubiquitous structural motifs in pharmaceutical agents (e.g., nicotine, kainic acid). Traditional synthesis often involves multi-step cyclizations or high-pressure/temperature conditions. Cyclopropanes, due to their high ring strain (~27.5 kcal/mol), are potent synthetic precursors. However, activating cyclopropylamines typically requires stoichiometric oxidants (e.g., CAN) or UV irradiation, which limits functional group tolerance.[2]

The Photoredox Solution

Visible-light photoredox catalysis offers a "soft" activation mode.^[1] By employing a photocatalyst (PC) capable of absorbing visible light, the N-aryl cyclopropylamine can be oxidized to its radical cation potential (

to

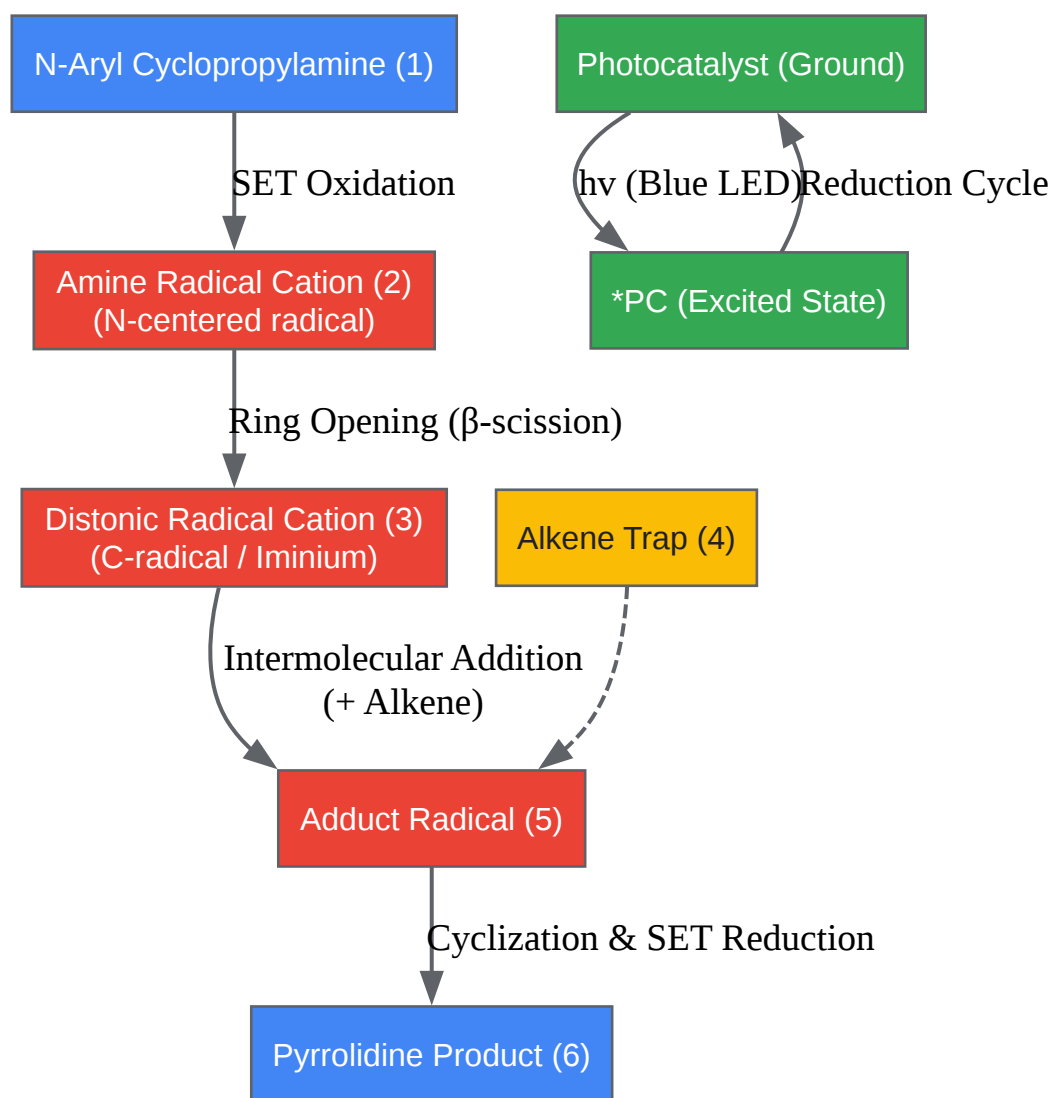
V vs. SCE) under neutral conditions. This radical cation undergoes a rapid, strain-driven ring opening (β -scission) to generate a reactive distonic radical cation intermediate, which acts as a 1,3-dipole equivalent for [3+2] cycloaddition.

Mechanism of Action

The reaction proceeds via an oxidative quenching cycle.^[3] Understanding this mechanism is critical for troubleshooting and substrate selection.

- Excitation: The photocatalyst (e.g.,) absorbs a photon, reaching a long-lived excited state ().
- Oxidation (SET): The excited catalyst oxidizes the N-aryl cyclopropylamine (1), generating the amine radical cation (2) and the reduced catalyst ().
- Ring Opening: The radical cation (2) relieves ring strain via β -scission, forming a distonic radical cation (3) containing a carbon-centered radical and an iminium ion.
- Giese Addition: The carbon radical adds to the alkene trap (4), forming a new C-C bond and a stabilized radical intermediate (5).
- Cyclization/Turnover: The radical intermediate cyclizes onto the iminium ion (often followed by reduction by to close the catalytic cycle) to yield the pyrrolidine product (6).

Mechanistic Pathway Diagram^{[1][6]}



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Figure 1: Mechanistic cycle of the photoactivated [3+2] cycloaddition.[4] The cycle is initiated by the oxidative quenching of the excited photocatalyst by the amine substrate.

Experimental Design & Optimization

Catalyst Selection[8]

- Ruthenium(II) tris(bpz) (): The "Gold Standard" for this reaction. It has a strong excited state reduction potential (V vs SCE), making it powerful enough to oxidize electron-neutral N-aryl cyclopropylamines.

- Organic Dyes (Cost-Effective): 9-Mesityl-10-methylacridinium () is a metal-free alternative with even higher oxidizing power (V), useful for difficult substrates (e.g., N-carbamates).

Solvent Effects

- Nitromethane (): Highly recommended. Its high polarity stabilizes the charged radical cation intermediates, preventing back-electron transfer and side reactions.
- Acetonitrile (): A viable alternative, though yields are often 10-20% lower than in nitromethane for this specific transformation.

Light Source

- Blue LEDs (450–470 nm): Optimal for Ru and Acridinium catalysts.
- Setup: Use a fan to maintain ambient temperature (). Excessive heat can promote polymerization of the alkene trap.

Substrate Scope Table

Component	Requirement	Examples	Notes
Amine (Donor)	Electron-rich N-aryl group	N-phenyl, N-(4-OMe-phenyl)	Electron-donating groups lower , facilitating SET.
Alkene (Acceptor)	Electron-neutral or deficient	Styrene, Acrylates, Vinyl sulfones	Styrenes yield high diastereoselectivity; Acrylates are faster.
Atmosphere	Inert (Nitrogen/Argon)	--	Oxygen quenches the excited state of the catalyst ().

Standard Operating Procedure (Protocol)

Objective: Synthesis of 1-phenyl-3-phenylpyrrolidine via [3+2] cycloaddition.

Materials

- N-Phenylcyclopropylamine (1.0 equiv)
- Styrene (5.0 equiv)
- (2.0 mol%)
- Nitromethane (0.1 M concentration relative to amine)
- Schlenk tube or resealable vial with septum
- Blue LED strip (approx. 10-15 W)

Step-by-Step Workflow

- Reaction Assembly:
 - To a dry 10 mL Schlenk tube equipped with a magnetic stir bar, add

(2.0 mol%).

- Add N-Phenylcyclopropylamine (0.2 mmol, 1.0 equiv).
- Add Styrene (1.0 mmol, 5.0 equiv). Note: Excess alkene prevents homocoupling of the amine.
- Add dry Nitromethane (2.0 mL).
- Degassing (Critical):
 - Seal the tube with a rubber septum.
 - Degas the solution by sparging with Argon or Nitrogen for 15 minutes. Failure to degas will result in <5% yield.
- Irradiation:
 - Place the tube approximately 2-3 cm away from the Blue LED source.
 - Turn on the fan to cool the reaction vessel.
 - Stir vigorously under irradiation for 12–24 hours. Monitor consumption of the amine by TLC (eluent: 10% EtOAc/Hexanes).
- Workup:
 - Turn off the light. Dilute the reaction mixture with Diethyl Ether (10 mL).
 - Filter the mixture through a short pad of silica gel to remove the catalyst.
 - Concentrate the filtrate under reduced pressure.
- Purification:
 - Purify the crude residue via flash column chromatography (Silica gel, Hexanes/EtOAc gradient) to isolate the pyrrolidine product.

Workflow Diagram



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Figure 2: Experimental workflow for the batch synthesis of pyrrolidines.

Troubleshooting & Critical Parameters

- Low Yield:
 - Check Oxygen: Was the vessel properly degassed? Oxygen is the most common inhibitor.
 - Check Light Penetration: If scaling up, the reaction mixture may become too opaque. Use a narrower vessel or flow reactor for scales >5 mmol.
- No Reaction:
 - Check Oxidation Potential: If using an N-alkyl amine instead of N-aryl, the oxidation potential may be too high for
 - . Switch to an Acridinium catalyst or install a more electron-rich N-protecting group.
- Polymerization:
 - If the alkene polymerizes (common with acrylates), reduce the equivalents of alkene (down to 2.0 equiv) and ensure the reaction temperature is kept low ().

Safety & Handling

- Nitromethane: A high-energy solvent. Do not heat in a sealed vessel without a blast shield. While stable under these conditions, avoid distilling to dryness if peroxides are suspected.
- Blue Light: High-intensity blue light is damaging to the retina. Always use orange-tinted protective eyewear or enclose the reactor in a light-proof box.

- Cyclopropylamines: Can be toxic and volatile. Handle in a fume hood.

References

- Maity, S., Zhu, M., Shinabery, R. S., & Zheng, N. (2012).[5] Intermolecular [3+2] Cycloaddition of Cyclopropylamines with Olefins by Visible-Light Photocatalysis. *Angewandte Chemie International Edition*, 51(1), 222–226.[5]
- Lu, H., & Yoon, T. P. (2012). Visible-Light Photocatalysis of [3+2] Cycloadditions of Cyclopropyl Ketones with Olefins. *Angewandte Chemie International Edition*, 51(41), 10329–10332.
- Kumar, M., Verma, S., Mishra, V., Reiser, O., & Verma, A. K. (2022).[6] Visible-Light-Accelerated Copper-Catalyzed [3 + 2] Cycloaddition of N-Tosylcyclopropylamines with Alkynes/Alkenes.[6] *The Journal of Organic Chemistry*, 87(9), 6263–6272.
- Dai, Y., Liang, S., Zeng, G., Huang, H., Zhao, X., Cao, S., & Jiang, Z. (2022).[7] Asymmetric [3 + 2] photocycloadditions of cyclopropylamines with electron-rich and electron-neutral olefins. *Chemical Science*, 13, 3787-3793.[7]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Intermolecular [3+2] Cycloaddition of Cyclopropylamines with Olefins by Visible-Light Photocatalysis - PMC [pubmed.ncbi.nlm.nih.gov]
- 3. BJOC - Oxidative radical ring-opening/cyclization of cyclopropane derivatives [beilstein-journals.org]
- 4. Diastereoselective Photoredox-Catalyzed [3 + 2] Cycloadditions of N-Sulfonyl Cyclopropylamines with Electron-Deficient Olefins - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Intermolecular [3+2] cycloaddition of cyclopropylamines with olefins by visible-light photocatalysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Visible-Light-Accelerated Copper-Catalyzed [3 + 2] Cycloaddition of N-Tosylcyclopropylamines with Alkynes/Alkenes [organic-chemistry.org]
- 7. Asymmetric [3 + 2] photocycloadditions of cyclopropylamines with electron-rich and electron-neutral olefins - Chemical Science (RSC Publishing) [pubs.rsc.org]
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